

Impact of organic solvents on Cyanine 7 stability and fluorescence

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cyanine 7-amine chloride
hydrochloride*

Cat. No.: *B15577760*

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Technical Support Center: Cyanine 7 (Cy7)

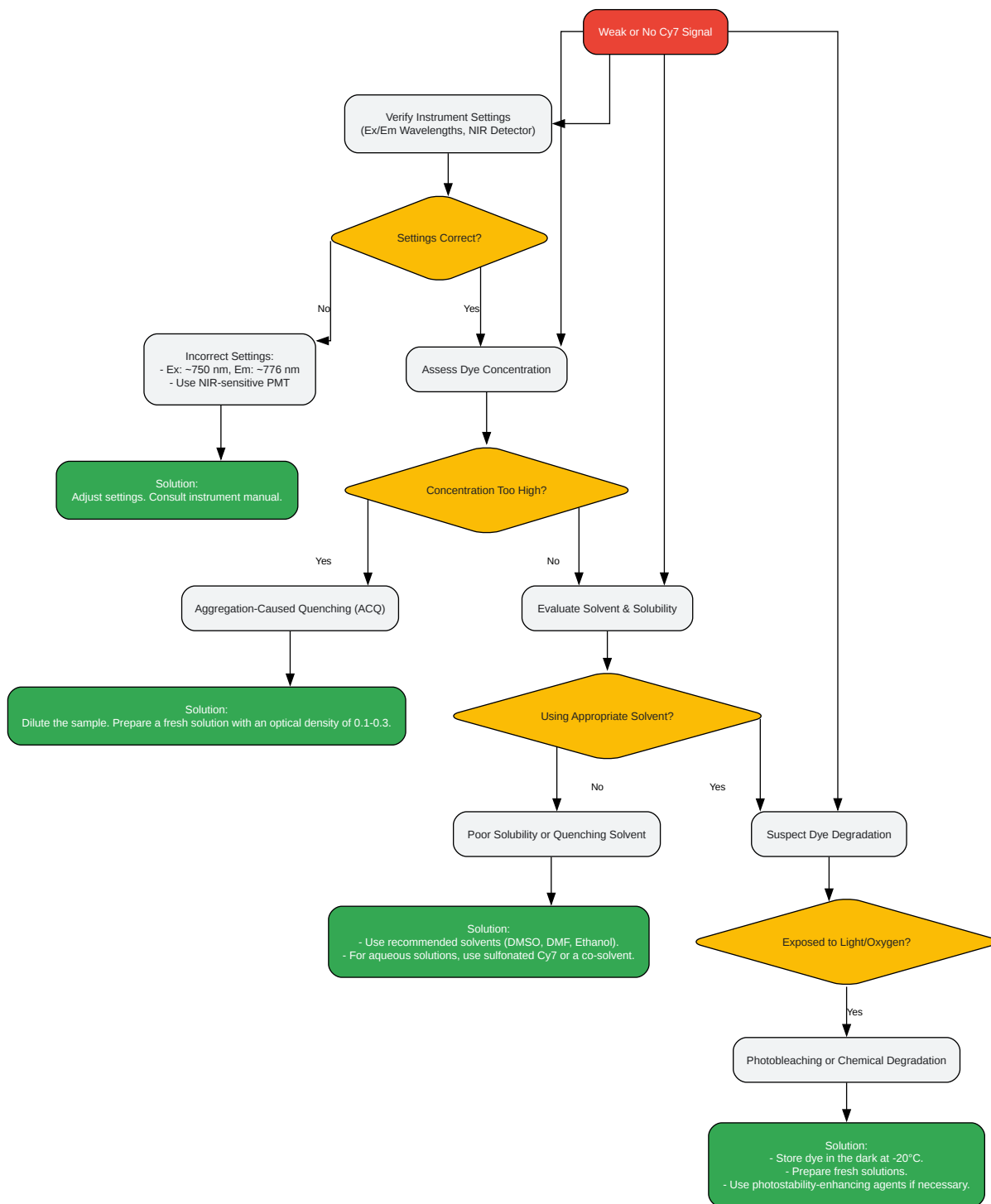
Welcome to the technical support center for Cyanine 7 (Cy7). This resource provides troubleshooting guidance and answers to frequently asked questions regarding the impact of organic solvents on the stability and fluorescence of Cy7.

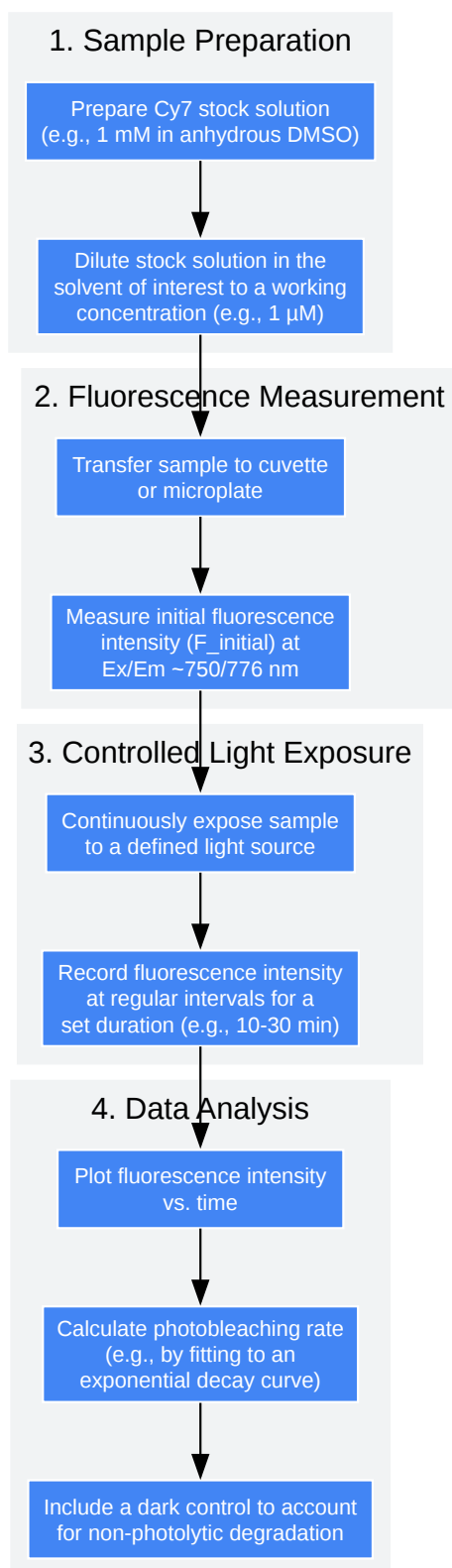
Troubleshooting Guide

This guide addresses common issues encountered during experiments involving Cy7 in organic solvents.

Issue 1: Weak or No Fluorescence Signal

A diminished or absent fluorescence signal is a frequent problem. The following decision tree can help diagnose the underlying cause.





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- To cite this document: BenchChem. [Impact of organic solvents on Cyanine 7 stability and fluorescence]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15577760#impact-of-organic-solvents-on-cyanine-7-stability-and-fluorescence]

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